Technical Safety & Handling Guide: 4-Nitro-1H-imidazol-5-amine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-nitro-1H-imidazol-5-amine*
CAS No.:	*82039-90-5*
Cat. No.:	*B11764690*

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Executive Summary

4-nitro-1H-imidazol-5-amine (also known as 5-amino-4-nitroimidazole) is a high-nitrogen heterocyclic compound.[1][2][3] It functions primarily as a pharmacophore intermediate in the synthesis of antineoplastic agents (e.g., Dacarbazine analogs) and is a known degradation impurity of the immunosuppressant Azathioprine.

Due to the presence of both a nitro group (

) and an amine group (

) on the imidazole ring, this compound exhibits amphoteric reactivity and potential thermal instability. Safety protocols must account for its probable mutagenic potential, characteristic of the nitroimidazole class, and its capacity to release toxic nitrogen oxides (

) upon decomposition.

Chemical Identity & Physicochemical Profiling[4]

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This section consolidates the fundamental properties required for accurate identification and stoichiometric calculations.

Identity Matrix

Parameter	Technical Specification
Chemical Name	4-nitro-1H-imidazol-5-amine
Synonyms	5-amino-4-nitroimidazole; 5-Nitro-1H-imidazol-4-amine
CAS Registry Number	82039-90-5
Molecular Formula	
Molecular Weight	128.09 g/mol
SMILES	Nc1nc[nH]c1[O-]
Structure	Imidazole ring substituted at C4 with a nitro group and C5 with an amine group.[1][2][4][5][6][7][8]

Physicochemical Properties[1]

- Physical State: Solid powder (Typically yellow to orange due to nitro-conjugation).[1]
- Melting Point: High melting point solid (>250°C estimated); often decomposes prior to melting. Note: Treat as thermally unstable near

  .[1]
- Solubility:
  - Water:[1] Low to sparingly soluble.
  - Organic Solvents: Soluble in DMSO, DMF; sparingly soluble in methanol.
- Stability: Light sensitive (store in amber vials). Hygroscopic potential.

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Hazard Identification & Toxicology (GHS Analysis)

This compound is classified under the Globally Harmonized System (GHS). The toxicity profile is heavily influenced by the nitro-reduction mechanism, where metabolic reduction of the nitro group generates reactive nitroso and hydroxylamine intermediates capable of alkylating DNA.

GHS Classification & Label Elements

Signal Word:WARNING[1][4][9]

Hazard Class	Category	Hazard Statement Code	Description
Acute Toxicity (Oral)	4	H302	Harmful if swallowed.[1][3]
Acute Toxicity (Dermal)	4	H312	Harmful in contact with skin.
Acute Toxicity (Inhale)	4	H332	Harmful if inhaled.[3]
Skin Corr./Irrit.	2	H315	Causes skin irritation.[10][11]
Eye Dam./Irrit.	2A	H319	Causes serious eye irritation.[10][11]
STOT - SE	3	H335	May cause respiratory irritation.[1][11]
Genotoxicity	Suspected	--	Nitroimidazoles are structural alerts for mutagenicity (Ames positive potential).

Mechanistic Toxicology[1]

- Hypoxia Selectivity: Like other nitroimidazoles, this compound may undergo enzymatic reduction in hypoxic environments (solid tumors), leading to cytotoxic effects.

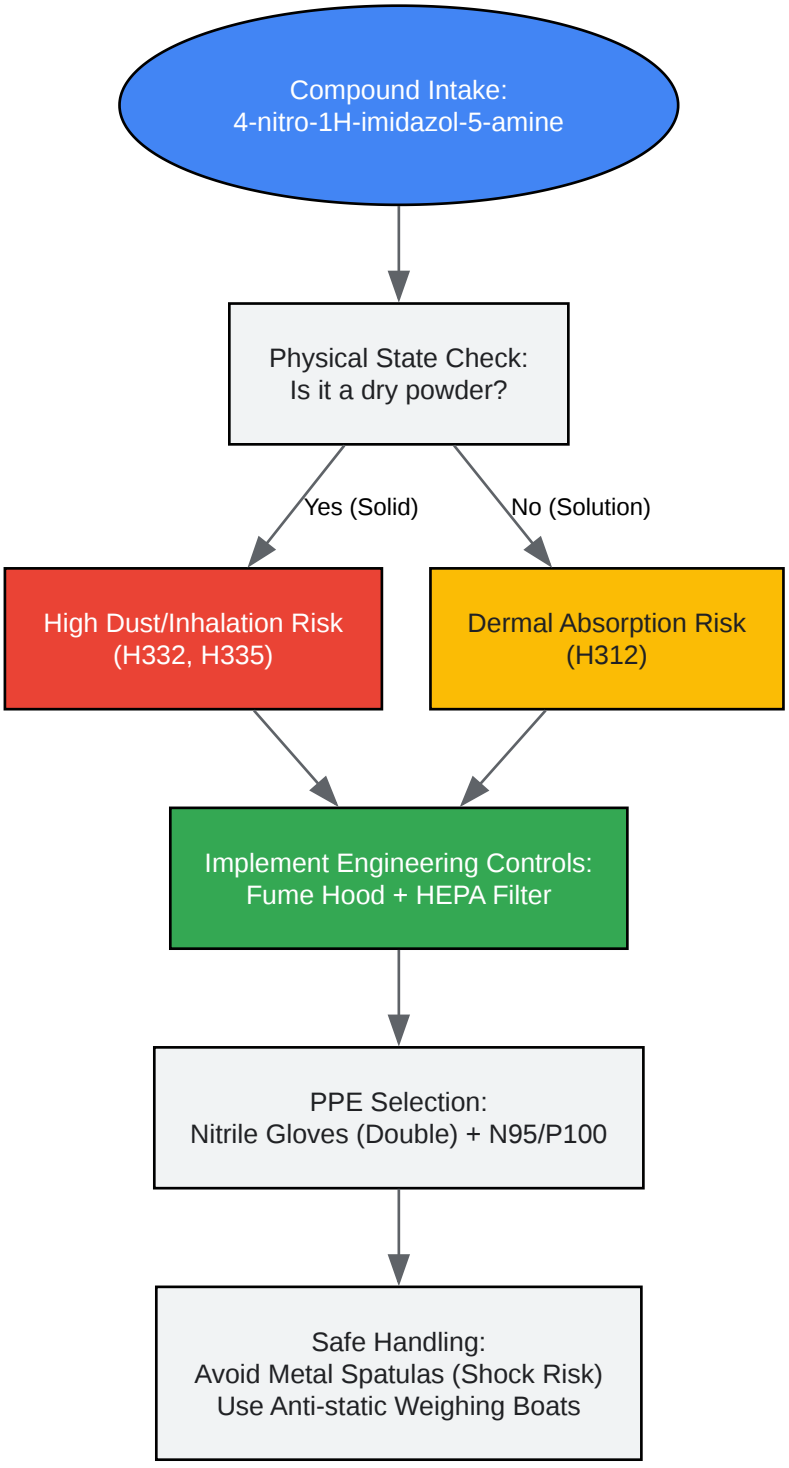
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- Azathioprine Context: As a degradation product of Azathioprine, it contributes to the impurity profile which must be monitored to prevent cumulative toxicity in pharmaceutical preparations.

Hazard Assessment Flowchart

The following diagram outlines the decision logic for handling unknown or potentially genotoxic nitroimidazoles.

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Caption: Logic flow for assessing hazards and selecting controls for nitroimidazole handling.

Operational Safety & Handling Protocols

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Engineering Controls

- Primary Containment: All weighing and transfer operations must be conducted inside a Class II Biological Safety Cabinet (BSC) or a chemical fume hood with a face velocity of 80–100 fpm.
- Dust Suppression: Use static eliminators (ionizing fans) during weighing, as nitro-compounds can be electrostatically charged and dispersible.

Personal Protective Equipment (PPE)

- Respiratory: If outside a hood (emergency only), use a full-face respirator with P100 (HEPA) and Organic Vapor cartridges.
- Dermal: Double-gloving is mandatory.[1]
  - Inner Layer: Latex or Nitrile (4 mil).
  - Outer Layer: Nitrile (minimum 5 mil) or Neoprene.
- Ocular: Chemical splash goggles (ANSI Z87.1). Safety glasses are insufficient for powder handling.

Storage & Stability[1]

- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Store under inert gas (Argon or Nitrogen) if possible to prevent oxidative degradation.
- Incompatibilities:
  - Strong Oxidizers: Risk of fire/explosion.
  - Strong Bases: Can induce ring cleavage or rapid decomposition.
  - Reducing Agents: Will reduce the nitro group, altering chemical identity and toxicity.

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Emergency Response Architecture

Fire & Explosion Hazards[1]

- Decomposition Products: Burning releases toxic Nitrogen Oxides (

) and Carbon Monoxide (

).

  can cause delayed pulmonary edema.

- Explosion Risk: Nitro-compounds have high energy potential.[1] While not a primary explosive, it may detonate under extreme heat or confinement.

- Extinguishing Media: Water spray (fog), dry chemical, or

  .[11] Do not use high-pressure water jets which may disperse the dust.

Spill Management Protocol

- Evacuate: Clear the immediate area of non-essential personnel.

- PPE Up: Don full PPE including respiratory protection.

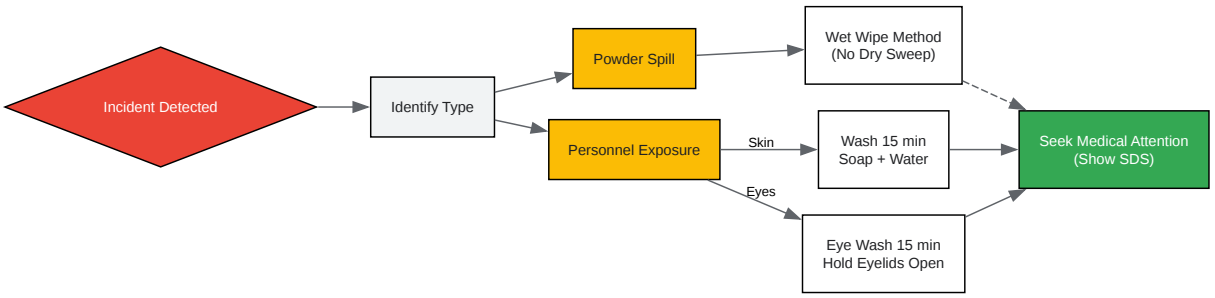
- Contain: Cover spill with a damp paper towel (wet with water or PEG-400) to prevent dust generation. Do not dry sweep.[1]

- Decontaminate: Wipe surface with 10% bleach solution followed by 70% ethanol.

- Disposal: Collect waste in a sealed container labeled "Hazardous Waste: Toxic Solid."

Emergency Response Workflow

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Caption: Step-by-step response protocol for spills and personnel exposure.

Synthesis & Reactivity Context[2][13]

Role in Drug Development

4-nitro-1H-imidazol-5-amine is structurally related to Dacarbazine (DTIC) and Temozolomide.[1] In the synthesis of Dacarbazine, the precursor is typically 5-aminoimidazole-4-carboxamide (AIC), which undergoes diazotization.[1] However, the nitro analogue (this compound) serves as a key intermediate for:

- Radiosensitizers: Nitroimidazoles are used to sensitize hypoxic tumor cells to radiation.
- Purine Synthesis: It acts as a scaffold for constructing fused heterocycles (e.g., purines, hypoxanthines) via ring closure at the amine/nitro positions.

Impurity Profiling

In the context of Azathioprine manufacturing, 1-methyl-**4-nitro-1H-imidazol-5-amine** (a methylated analog) is a specified impurity (USP/BP).[1] The non-methylated form (CAS 82039-90-5) may appear as a degradation product if the N-methyl bond is cleaved or if alternative starting materials are used.[1]

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